Synthesis of 2-Alkoxybenzoic Acids: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name:	*2-(Pentyloxy)benzoic acid*
CAS No.:	*2200-82-0*
Cat. No.:	*B178049*

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Introduction

2-Alkoxybenzoic acids are a class of organic compounds that serve as versatile intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. Their general structure consists of a benzoic acid scaffold with an alkoxy group (-OR) at the ortho-position. This arrangement imparts unique chemical properties that are leveraged in various applications. The most common and efficient method for the synthesis of these compounds is the Williamson ether synthesis, which involves the alkylation of the hydroxyl group of salicylic acid (2-hydroxybenzoic acid) or its esters.

This document provides a detailed experimental protocol for the synthesis of 2-alkoxybenzoic acids via the Williamson ether synthesis, a summary of quantitative data for various derivatives, and a general procedure for purification.

Data Presentation

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The following table summarizes typical quantitative data for the synthesis of various 2-alkoxybenzoic acids from salicylic acid.

Alkoxy Group	Alkyl Halide	Product	Molecular Formula	Molecular Weight (g/mol)	Typical Yield (%)	Melting Point (°C)
Methoxy	Methyl iodide or Dimethyl sulfate	2-Methoxybenzoic acid	$C_8H_8O_3$	152.15	85-95	98-101
Ethoxy	Ethyl iodide or Diethyl sulfate	2-Ethoxybenzoic acid	$C_9H_{10}O_3$	166.17	80-90	19-21[1]
Propoxy	1-Bromopropane	2-Propoxybenzoic acid	$C_{10}H_{12}O_3$	180.20	75-85	40
Butoxy	1-Bromobutane	2-Butoxybenzoic acid	$C_{11}H_{14}O_3$	194.23	70-80	35-37

Characterization Data:

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Compound	^{1}H NMR ($CDCl_3$, δ ppm)	^{13}C NMR ($CDCl_3$, δ ppm)	IR (cm^{-1})
2-Methoxybenzoic acid	3.9 (s, 3H, -OCH_3), 6.9-7.1 (m, 2H, Ar-H), 7.4-7.6 (m, 1H, Ar-H), 8.1-8.2 (dd, 1H, Ar-H), 10.5-11.5 (br s, 1H, -COOH)	56.1 (-OCH_3), 112.2, 120.9, 121.9, 132.8, 134.5, 159.9 (Ar-C), 166.8 (-COOH)	2500-3300 (O-H stretch, broad), 1680-1700 (C=O stretch), 1250 (C-O stretch)[2]
2-Ethoxybenzoic acid	1.5 (t, 3H, -CH_3), 4.2 (q, 2H, -OCH_2-), 6.9-7.1 (m, 2H, Ar-H), 7.4-7.6 (m, 1H, Ar-H), 8.1-8.2 (dd, 1H, Ar-H), 10.5-11.5 (br s, 1H, -COOH)	14.7 (-CH_3), 64.9 (-OCH_2-), 113.5, 121.2, 122.0, 132.5, 134.3, 159.0 (Ar-C), 166.9 (-COOH)	2500-3300 (O-H stretch, broad), 1680-1700 (C=O stretch), 1245 (C-O stretch)
2-Propoxybenzoic acid	1.0 (t, 3H, -CH_3), 1.8-2.0 (m, 2H, -CH_2-), 4.0 (t, 2H, -OCH_2-), 6.9-7.1 (m, 2H, Ar-H), 7.4-7.6 (m, 1H, Ar-H), 8.1-8.2 (dd, 1H, Ar-H), 10.5-11.5 (br s, 1H, -COOH)	10.5 (-CH_3), 22.6 (-CH_2-), 70.8 (-OCH_2-), 113.6, 121.1, 122.1, 132.4, 134.2, 159.1 (Ar-C), 167.0 (-COOH)	2500-3300 (O-H stretch, broad), 1680-1700 (C=O stretch), 1240 (C-O stretch)
2-Butoxybenzoic acid	0.9 (t, 3H, -CH_3), 1.4-1.6 (m, 2H, -CH_2-), 1.7-1.9 (m, 2H, -CH_2-), 4.1 (t, 2H, -OCH_2-), 6.9-7.1 (m, 2H, Ar-H), 7.4-7.6 (m, 1H, Ar-H), 8.1-8.2 (dd, 1H, Ar-H), 10.5-11.5 (br s, 1H, -COOH)	13.8 (-CH_3), 19.2 (-CH_2-), 31.2 (-CH_2-), 68.9 (-OCH_2-), 113.7, 121.0, 122.2, 132.3, 134.1, 159.2 (Ar-C), 167.1 (-COOH)	2500-3300 (O-H stretch, broad), 1680-1700 (C=O stretch), 1235 (C-O stretch)

Experimental Protocols

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General Protocol for the Williamson Ether Synthesis of 2-Alkoxybenzoic Acids

This protocol describes a general method for the synthesis of 2-alkoxybenzoic acids starting from salicylic acid.

Materials:

- Salicylic acid
- Anhydrous potassium carbonate (K_2CO_3)
- Alkyl halide (e.g., methyl iodide, ethyl bromide, 1-bromopropane, 1-bromobutane)
- Acetone (anhydrous)
- Hydrochloric acid (HCl), concentrated
- Deionized water
- Sodium sulfate (Na_2SO_4), anhydrous
- Ethyl acetate
- Hexane

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Büchner funnel and filter flask

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- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add salicylic acid (1.0 eq.), anhydrous potassium carbonate (2.5 eq.), and anhydrous acetone.
- Addition of Alkyl Halide: While stirring the suspension, add the corresponding alkyl halide (1.2 eq.) dropwise at room temperature.
- Reaction: Heat the reaction mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Wash the residue with a small amount of acetone.
- Solvent Removal: Combine the filtrate and the washings, and remove the acetone under reduced pressure using a rotary evaporator.
- Extraction: Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer with deionized water (2 x 50 mL) and then with brine (1 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 2-alkoxybenzoic acid ester.
- Hydrolysis: To the crude ester, add a 10% aqueous solution of sodium hydroxide and heat the mixture at reflux for 2-4 hours to hydrolyze the ester.
- Acidification: Cool the reaction mixture to room temperature and acidify with concentrated hydrochloric acid until the pH is approximately 2-3. A precipitate of the 2-alkoxybenzoic acid will form.
- Isolation: Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration using a Büchner funnel, and wash the solid with cold deionized water.

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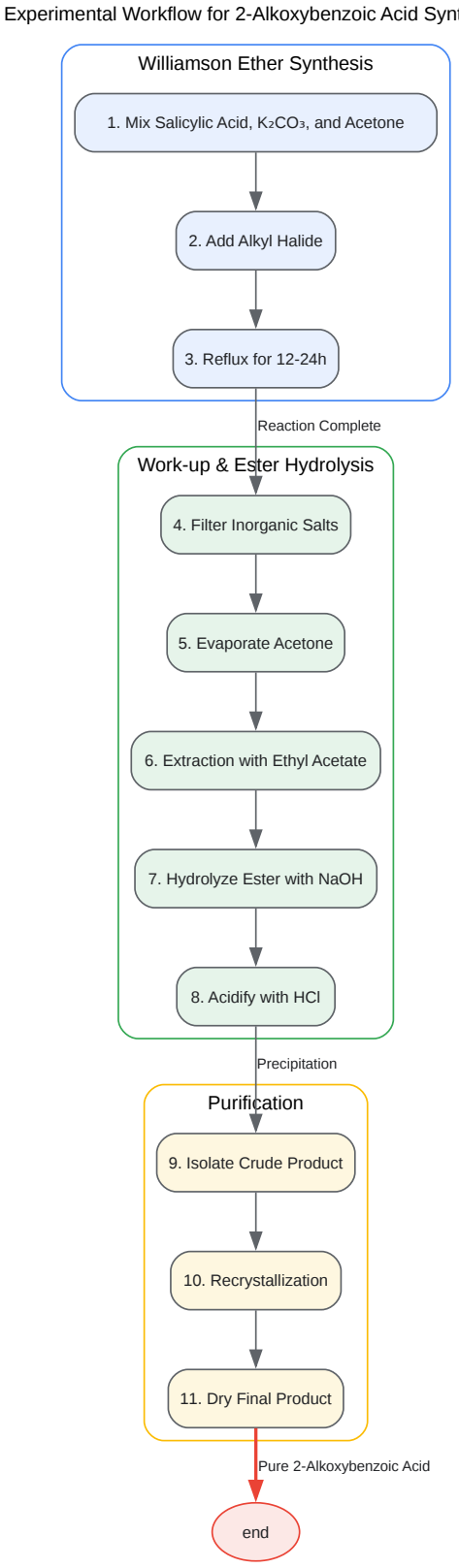
General Protocol for Purification by Recrystallization

Procedure:

- Solvent Selection: Choose a suitable solvent or solvent mixture for recrystallization. A common choice for 2-alkoxybenzoic acids is a mixture of ethanol and water or hexane and ethyl acetate. The desired compound should be soluble in the hot solvent and sparingly soluble in the cold solvent.
- Dissolution: Place the crude 2-alkoxybenzoic acid in an Erlenmeyer flask and add a minimal amount of the hot recrystallization solvent until the solid just dissolves.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and heat the solution for a few minutes.
- Hot Filtration (Optional): If charcoal was added or if there are insoluble impurities, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature. Then, place the flask in an ice bath to induce further crystallization.
- Isolation and Drying: Collect the purified crystals by vacuum filtration, wash them with a small amount of the cold recrystallization solvent, and dry them in a vacuum oven.

Mandatory Visualizations

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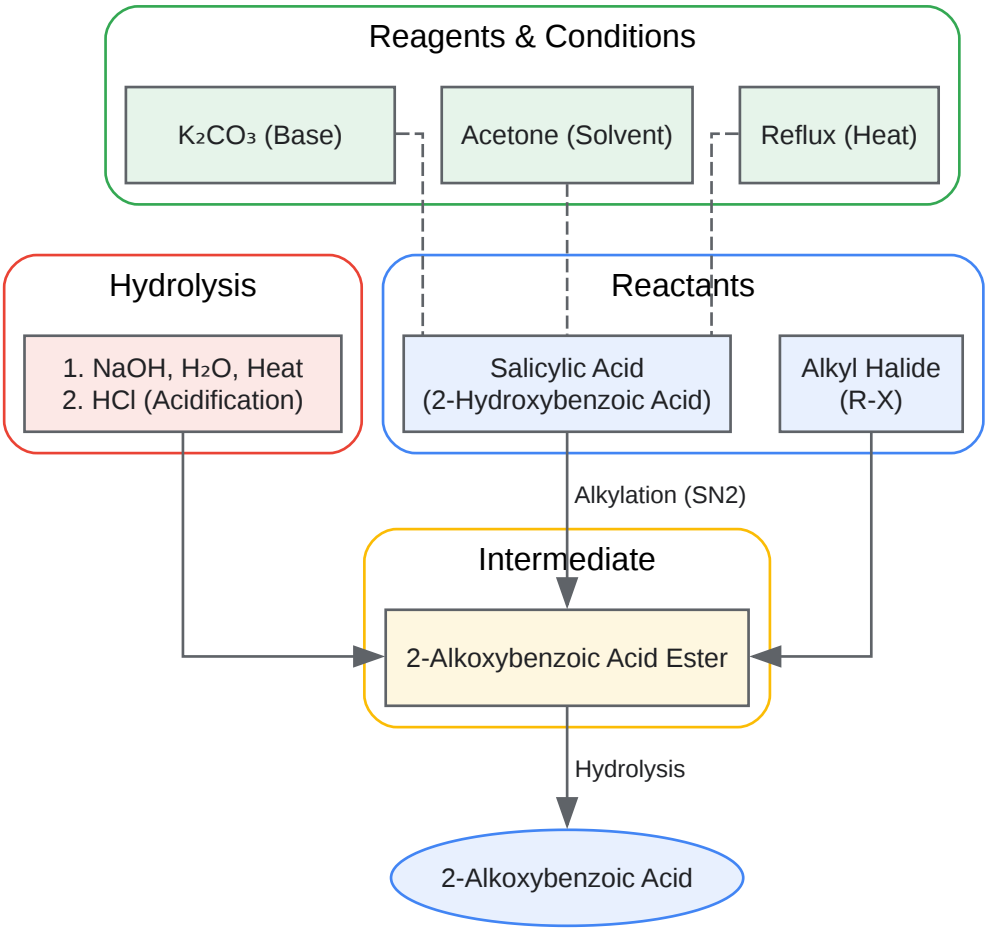


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Caption: Experimental workflow for the synthesis of 2-alkoxybenzoic acids.

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General Reaction Scheme



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Caption: General reaction scheme for 2-alkoxybenzoic acid synthesis.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. Describe the expected spectral peaks for 2-methoxybenzoic acid (o-anisic .. [askfilo.com]

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